

Technical Monograph: The Off-Target Binding Profile of Haloperidol

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Compound of Interest

Compound Name: Haloperidol

CAS No.: 61788-97-4

Cat. No.: B7761647

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Executive Summary: The "Dirty" Scaffold Paradox

In modern drug discovery, **Haloperidol** serves as a cautionary yet instructive archetype. While clinically classified as a "typical" antipsychotic defined by potent Dopamine D2 receptor antagonism (

nM), its physicochemical reality is that of a highly promiscuous lipophilic cation.

For the medicinal chemist and systems pharmacologist, **Haloperidol** is not merely a D2 blocker; it is a multi-target ligand that permeates the blood-brain barrier to engage Sigma-1 receptors,

-adrenergic receptors, and the hERG potassium channel with clinically relevant affinities. This guide deconstructs these off-target interactions, moving beyond simple

lists to explore the structural and functional consequences of this "dirty" binding profile.

The Comprehensive Binding Affinity Landscape

The following dataset consolidates binding affinities (

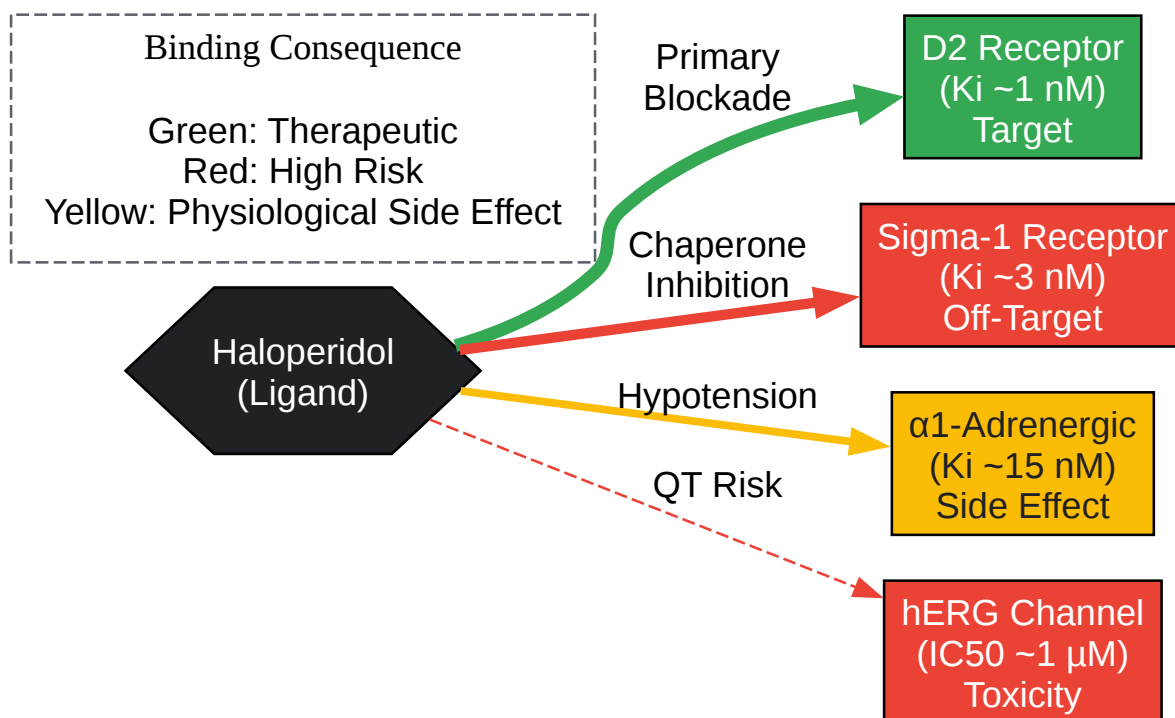
) from the PDSP (Psychoactive Drug Screening Program) and independent kinetic profiling. Note the narrow therapeutic index between the primary target (D2) and major off-targets (Sigma-1,

).

Receptor / Target	Family	Affinity ()	Functional Mode	Clinical/Experimental Consequence
Dopamine D	GPCR	0.9 – 1.5 nM	Antagonist	Primary Efficacy: Antipsychotic activity, EPS.
Sigma-1 ()	Chaperone	2.0 – 5.0 nM	Antagonist	Modulation of Ca signaling, ER stress response blockade.
-Adrenergic	GPCR	10 – 20 nM	Antagonist	Orthostatic hypotension, sedation.
5-HT	GPCR	50 – 120 nM	Antagonist	Minor contribution to negative symptom control.
Histamine H	GPCR	> 500 nM	Antagonist	Mild sedation (lower affinity than atypicals).
hERG (K 11.1)	Ion Channel	~1,000 nM ()	Pore Blocker	Critical Safety: QT prolongation, Torsades de Pointes.

Visualization: The Promiscuity Network

The following diagram illustrates the relative binding pressure **Haloperidol** exerts on its target network.



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Figure 1: **Haloperidol** Binding Network.[1][2][3] Edge thickness correlates with binding affinity (thicker = tighter binding).

Deep Dive: The Sigma-1 Receptor Mechanism[4]

Perhaps the most scientifically significant off-target interaction is with the Sigma-1 receptor (

R). Unlike GPCRs,

R is an endoplasmic reticulum (ER) chaperone protein residing at the Mitochondria-Associated Membrane (MAM).

The Mechanism of Antagonism

Under normal physiological stress,

R translocates from the MAM to the plasma membrane to interact with ion channels and dampen excitotoxicity.

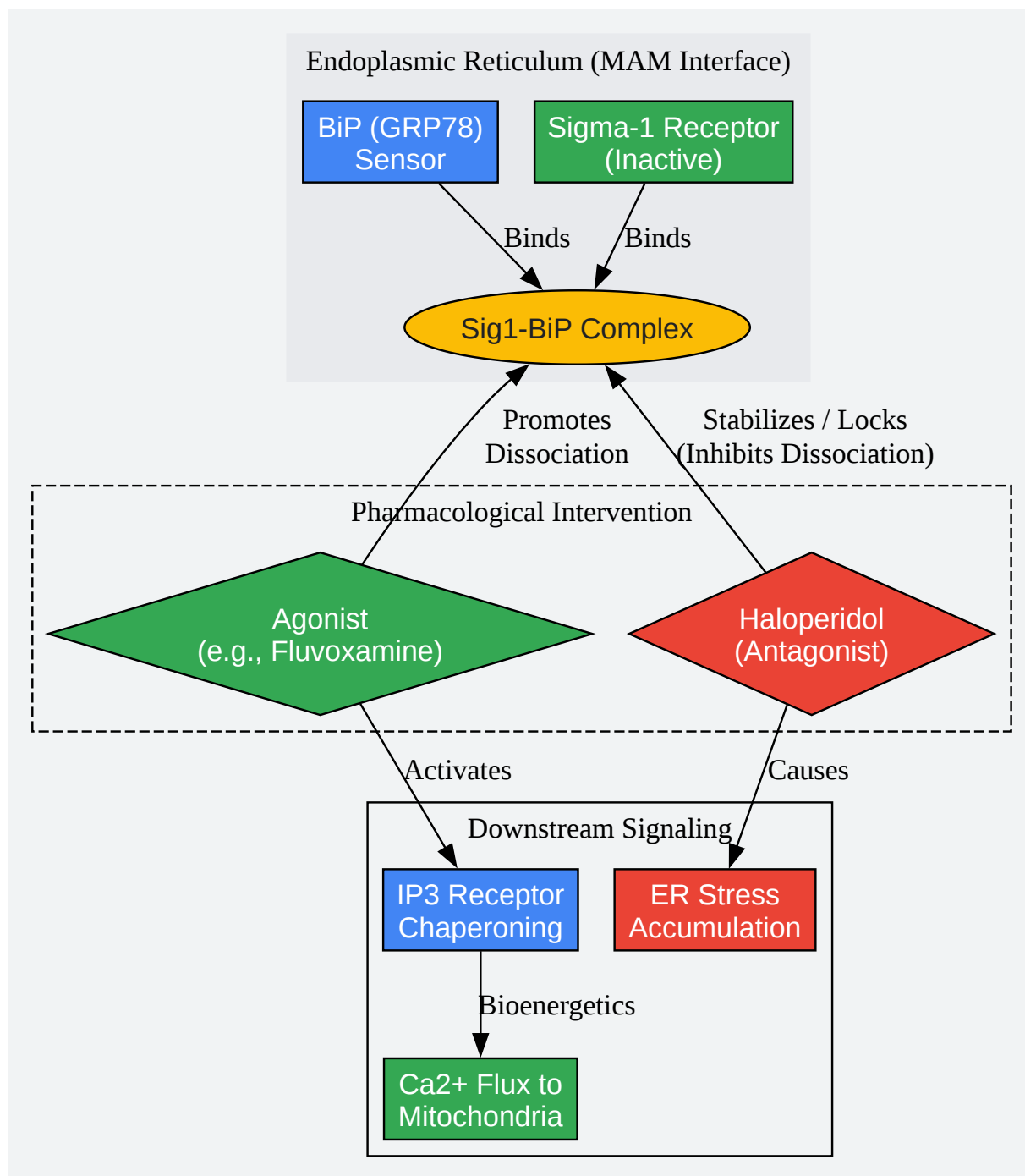
- Agonists (e.g., Fluvoxamine): Promote dissociation of

R from BiP (binding immunoglobulin protein), allowing chaperone activity.

- **Haloperidol** (Antagonist): Stabilizes the

R-BiP complex or prevents the conformational change required for chaperoning IP3 receptors.

Scientific Consequence: **Haloperidol** effectively "locks" the chaperone system. This can exacerbate ER stress and dysregulate intracellular calcium flux, potentially contributing to the neurotoxicity observed in high-dose regimens.



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Figure 2: The Sigma-1 Chaperone Blockade. **Haloperidol** prevents the dissociation of Sigma-1 from BiP, inhibiting its cytoprotective translocation.

hERG Blockade and Structural Cardiotoxicity[5]

Haloperidol is a known Class III antiarrhythmic agent (unintended), causing delayed repolarization.

- Binding Site: The central cavity of the hERG potassium channel.
- Key Residue:Phe656. **Haloperidol** utilizes
-stacking interactions with this phenylalanine residue on the S6 helix.
- State Dependence: **Haloperidol** binds preferentially to the inactivated state of the channel. This is critical because high-frequency heart rates increase the proportion of channels in the inactivated state, thereby increasing the drug's block (reverse use-dependence is less common here, but the state-dependence is key).

The "Red Flag" Metric: While the

is $\sim 1 \mu\text{M}$ (1000 nM), which is 1000x higher than the D2

, the safety margin is narrow because local cardiac concentrations can exceed plasma levels, and the "Reduced **Haloperidol**" metabolite also blocks hERG (

μM).

Experimental Validation Framework

To validate these off-target interactions in a new chemical entity (NCE) program using **Haloperidol** as a control, the following protocols are mandatory.

Protocol A: Radioligand Competition Binding (Sigma-1)

This protocol distinguishes specific affinity from non-specific lipophilic binding.

- Tissue Source: Guinea pig brain membranes (highest density of
) or HEK293 cells overexpressing human SIGMAR1.
- Radioligand:

(Specific for

, negligible

).

- Non-Specific Control: 10 μ M **Haloperidol** (to define Total Binding vs. Non-Specific). Note: When testing **Haloperidol** as the analyte, use 10 μ M GBR-12909 to define non-specific binding.
- Incubation: 120 min at 25°C in 50 mM Tris-HCl (pH 7.4).
- Separation: Rapid filtration over GF/B filters pre-soaked in 0.5% polyethyleneimine (PEI) to reduce filter binding of the lipophilic ligand.

Protocol B: hERG Voltage-Clamp (Gold Standard)

Automated patch-clamp (e.g., QPatch) is acceptable for screening, but manual patch is required for mechanistic validation.

- Cell Line: CHO or HEK293 stably expressing hERG (Kv11.1).
- Voltage Protocol:
 - Hold at -80 mV.
 - Depolarize to +20 mV for 2 seconds (activates and rapidly inactivates channels).
 - Repolarize to -50 mV (removes inactivation, generating the large tail current).
 - Measurement: Measure the peak amplitude of the tail current at -50 mV.
- Application: Apply **Haloperidol** (0.1, 1, 10, 100 μ M) until steady state (usually 3-5 mins per concentration).
- Analysis: Fit concentration-response to the Hill equation.

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